

Personal protective equipment for handling Amiphenazole

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Compound of Interest

Compound Name: Amiphenazole

Cat. No.: B1664907

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Essential Safety and Handling Guide for Amiphenazole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Amiphenazole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this compound.

Summary of Chemical and Physical Properties

For quick reference, the following table summarizes the key quantitative data for **Amiphenazole**.

Property	Value
Molecular Formula	C ₉ H ₉ N ₃ S
Molecular Weight	191.26 g/mol
CAS Number	490-55-1
Appearance	Flakes from water or dilute alcohol
Melting Point	163-164 °C (decomposes)[1]
Boiling Point	413.3 °C at 760 mmHg (estimate)[2]
Flash Point	203.7 °C (estimate)[2]
Solubility	Freely soluble in hot water, moderately in cold water. Slightly soluble in alcohol. Practically insoluble in most organic solvents.[1]
Stability	Turns brown on exposure to light and air[1]

Hazard Identification and Personal Protective Equipment (PPE)

Amiphenazole is harmful if swallowed, in contact with skin, or inhaled, and can cause skin and eye irritation.[3] It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Recommended PPE Levels

Protection Level	Equipment	When to Use
Standard Laboratory Attire (Level D)	Safety glasses, lab coat, closed-toe shoes, nitrile gloves.	For all routine handling of Amiphenazole in a well-ventilated area.
Enhanced Protection (Level C)	Chemical safety goggles or face shield, double gloves (chemotherapy-grade), disposable gown, respiratory protection (e.g., N95 or higher). ^[4] ^[5]	When there is a risk of splashes, aerosols, or handling powdered form outside of a containment system. ^[6]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Amiphenazole** and ensuring laboratory safety.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing and Transfer: Conduct all weighing and transferring of powdered **Amiphenazole** within a certified chemical fume hood or other ventilated enclosure to avoid inhalation of dust.^[6]
- Solution Preparation: When preparing solutions, add **Amiphenazole** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wipe down all surfaces with an appropriate cleaning agent. Remove and dispose of PPE as contaminated waste. Wash hands thoroughly with soap and water.^[5]

Storage Plan

- Temperature: Store **Amiphenazole** at controlled room temperature, between 15°C and 30°C.

- Light and Air: Protect from light and air to prevent degradation.^[1] Store in a tightly sealed, opaque container.
- Location: Store in a designated, clearly labeled area away from incompatible materials.

Disposal Plan

Dispose of **Amiphenazole** and any contaminated materials in accordance with institutional, local, and national regulations for pharmaceutical waste.

- Segregation: Segregate **Amiphenazole** waste from other laboratory waste streams.
- Containment: Place all contaminated items (e.g., gloves, wipes, vials) in a clearly labeled, sealed hazardous waste container.
- Disposal:
 - Take-Back Programs: The preferred method is to use a drug take-back program if available.
 - Licensed Waste Hauler: Arrange for pickup and disposal by a licensed hazardous waste management company.
 - Household Trash (for small, deactivated quantities only): If permitted by local regulations and no other options are available, mix the **Amiphenazole** with an undesirable substance like cat litter or used coffee grounds, place it in a sealed plastic bag, and then in the household trash. Note: This is not the recommended procedure for a laboratory setting.

Emergency Procedures: Spills and Exposure

Immediate and appropriate action is required in the event of a spill or personal exposure.

Spill Response

- Evacuate: Immediately evacuate the affected area.
- Notify: Alert laboratory personnel and the designated safety officer.

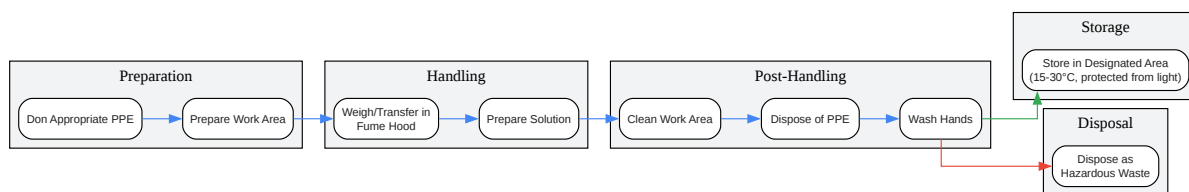
- Secure: Restrict access to the spill area.
- Clean-up (for trained personnel only):
 - Don appropriate PPE (enhanced protection).
 - Contain the spill using absorbent pads or granules.
 - Gently sweep up powdered material, avoiding dust generation.
 - Clean the area with a suitable decontaminating solution.
 - Collect all cleanup materials in a hazardous waste container.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water. Seek medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.^[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

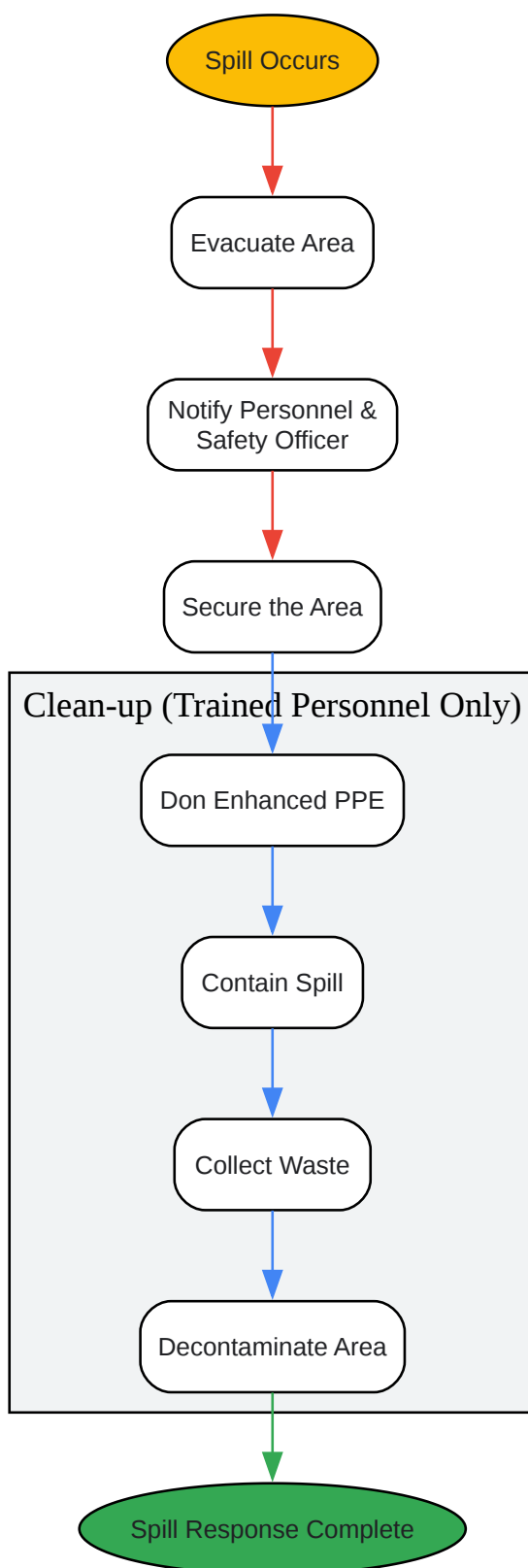
Visual Workflow Guides

The following diagrams illustrate the key procedural workflows for handling **Amiphenazole** safely.



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Caption: Workflow for the safe handling of **Amiphenazole**.



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Caption: Decision-making process for **Amiphenazole** spill response.

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